

Application Notes and Protocols for L-369 Lipid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-369 is a novel ionizable cationic lipid that has demonstrated significant potential in the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid therapeutics, such as siRNA.[1][2] Its chemical structure allows for efficient encapsulation of negatively charged nucleic acids at an acidic pH and facilitates their release into the cytoplasm of target cells. Proper handling, dissolution, and storage of **L-369** are critical to ensure its stability and performance in downstream applications. These application notes provide a detailed protocol for the dissolution and storage of **L-369** lipid.

Quantitative Data Summary

The following table summarizes the key quantitative data for **L-369** lipid.



Parameter	Value	Reference
Molecular Weight	794.3 g/mol	[3]
Purity	≥95%	[1][3]
Solubility		
Ethanol	Slightly Soluble: 0.1-1 mg/mL	[3]
Methanol	Sparingly Soluble: 1-10 mg/mL	[3]
Chloroform	Slightly Soluble: 0.1-1 mg/mL	[3]
Long-term Storage (Powder)	≥ 2 years at -20°C	[1]
Long-term Storage (in Ethanol)	≥ 2 years at -20°C	[3]
Short-term Storage (in DMSO)	2 weeks at 4°C	[1][2]
Long-term Storage (in DMSO)	6 months at -80°C	[1][2]

Experimental Protocols Protocol for Dissolving L-369 Lipid to Prepare a Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of L-369 in ethanol.

Materials:

- L-369 lipid (powder)
- 200-proof ethanol (ACS Grade or higher)
- Sterile, RNase-free glass vial with a screw cap
- Analytical balance
- Pipettes and sterile, RNase-free pipette tips
- Vortex mixer



Water bath or heating block (optional)

Procedure:

- Equilibration: Before opening, allow the vial containing **L-369** powder to equilibrate to room temperature for at least 1 hour.[2] This prevents condensation from forming inside the vial, which could compromise the integrity of the lipid.
- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of L-369 powder into a sterile, RNase-free glass vial.
- Solvent Addition: Using a calibrated pipette, add the required volume of 200-proof ethanol to the vial to achieve the desired concentration (e.g., for a 10 mg/mL solution, add 1 mL of ethanol to 10 mg of L-369).
- Dissolution:
 - Tightly seal the vial and vortex the mixture for 2-3 minutes to facilitate dissolution.
 - If the lipid does not fully dissolve, gentle heating may be applied. Warm the solution in a water bath or on a heating block at 37-60°C for 5-10 minutes, with intermittent vortexing.
 [4]
 - Visually inspect the solution to ensure that all of the lipid has dissolved and the solution is clear.
- Storage: Once fully dissolved, the L-369 stock solution should be stored under the appropriate conditions as outlined in the storage protocol below.

Protocol for Storing L-369 Lipid Solutions

Proper storage is crucial to maintain the stability of the **L-369** lipid.

Short-Term Storage (up to 2 weeks):

- For solutions prepared in ethanol, store in a tightly sealed vial at -20°C.
- For solutions prepared in DMSO, storage at 4°C for up to two weeks is permissible.[1][2]



Long-Term Storage (greater than 2 weeks):

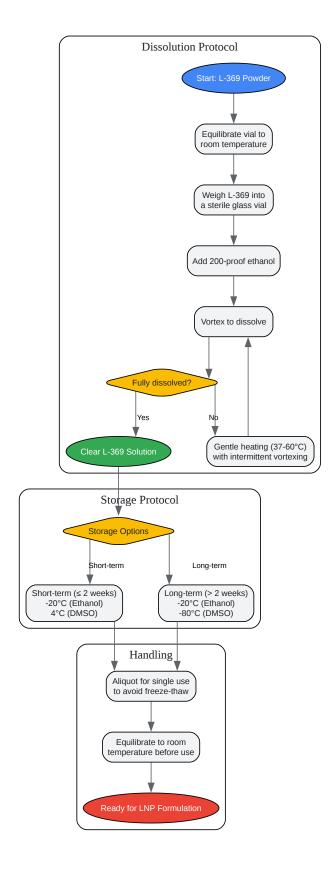
- Store the **L-369** stock solution in ethanol in tightly sealed vials at -20°C. Under these conditions, the solution is stable for at least 2 years.[3]
- If using DMSO, store the stock solution in aliquots in tightly sealed vials at -80°C for up to 6 months.[1][2]
- To minimize freeze-thaw cycles, it is recommended to prepare single-use aliquots.

Handling Precautions:

- L-369 is for research use only and not for human or veterinary use.[3]
- Handle the lipid and its solutions in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Before use, and prior to opening the vial, allow the frozen stock solution to equilibrate to room temperature.[2]

Visualizations





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Caption: Workflow for dissolving and storing L-369 lipid.



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